

# The MSAB Ecosystem for Digital Evidence Extraction: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	MSAB
CAS No.:	173436-66-3
Cat. No.:	B15602742

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the Micro Systemation (**MSAB**) ecosystem for digital evidence extraction and analysis. The document details the core components of the **MSAB** suite—XRY, XAMN, and XEC—and outlines the methodologies for their application in digital forensic investigations. Quantitative data on the ecosystem's capabilities are presented in structured tables, and key workflows are visualized through diagrams to facilitate a clear understanding of the processes involved.

## Introduction to the MSAB Ecosystem

The **MSAB** ecosystem is an integrated suite of digital forensic tools designed to enable law enforcement, military, and intelligence agencies to extract, analyze, and manage digital evidence from a wide range of mobile devices.[1] The ecosystem is built around three core products: **MSAB** Extract (XRY), **MSAB** Analyze (XAMN), and **MSAB** Manage (XEC).[2][3] This integrated approach is designed to streamline the digital investigation process, from evidence collection in the field to in-depth analysis in the lab and centralized management of the entire operation.[1][3]

The primary goal of the **MSAB** ecosystem is to empower organizations to conduct efficient and effective investigations by providing tools that can handle the increasing volume and complexity of digital data.[3] The ecosystem is designed to be deployed in various operational environments, from frontline units requiring rapid triage capabilities to specialized forensic laboratories conducting deep analysis.[1]

## Core Components of the MSAB Ecosystem

The **MSAB** ecosystem is comprised of three main components that work in concert to provide a comprehensive digital forensics solution.

### MSAB Extract - XRY: The Data Extraction Engine

XRY is the data extraction component of the **MSAB** ecosystem, designed to recover data from mobile phones, drones, GPS devices, and other digital devices in a forensically sound manner. [4] It supports a vast range of devices and applications, with capabilities that are continuously updated to address the evolving mobile technology landscape.

Key Capabilities of XRY:

- **Logical and Physical Extraction:** XRY can perform both logical and physical extractions. Logical extraction involves communicating with the device's operating system to access data, making it a quick method for obtaining live and file system data.[5][6] Physical extraction bypasses the operating system to recover data directly from the device's memory, which can include deleted and protected information.[5][7]
- **Broad Device and App Support:** **MSAB** continuously expands XRY's support for new devices and applications. The latest versions of XRY support a significant number of device profiles and application versions.[8][9][10]
- **Secure File Format:** Extracted data is stored in a secure and proprietary .xry file format, which includes a full forensic log to ensure the integrity of the evidence chain of custody.[7]
- **Deployment Platforms:** XRY is available on various platforms to suit different operational needs, including:
  - **MSAB Office:** A comprehensive solution for forensic labs.

- **MSAB Field:** A ruggedized solution for use in mobile units.
- **MSAB Kiosk:** A turnkey solution with a simplified touchscreen interface for frontline personnel with minimal training.[11][12][13]
- **MSAB Tablet:** A portable solution for on-scene data recovery.[14]
- **MSAB Express:** A software-based solution that provides a locked-down workflow for frontline investigators on a Windows-based PC.[14][15][16]

#### Quantitative Data: XRY Device and Application Support Growth

XRY Version	Total Supported Device Profiles	Total Supported App Versions	Key Enhancements
10.4.1	> 43,000	> 4,338	Added support for Apple Watch and expanded MediaTek-based device support. [8]
10.9.1	> 46,900	> 4,600	Added support for iOS ChatGPT and Vantron tablets.[9]
10.11.1	> 48,000	> 4,600	Added brute force and extraction support for Samsung Galaxy S24 series.[10]

## MSAB Analyze - XAMN: The Data Analysis Powerhouse

XAMN is the analysis component of the **MSAB** ecosystem, designed to help investigators search, filter, and visualize large volumes of digital data extracted by XRY.[17][18] XAMN provides a suite of tools to help investigators identify critical evidence and build a comprehensive understanding of the case.

Key Features of XAMN:

- Multiple Data Views: XAMN offers various ways to visualize data, including a timeline view, geographic view, chat view, and connections view, allowing investigators to explore the data from different perspectives.[18]
- Powerful Filtering and Searching: Users can filter data by numerous criteria and perform powerful searches to quickly identify relevant information.[18]
- Reporting Tools: XAMN includes tools to create detailed and customizable reports that can be used in legal proceedings.[19][20]
- Product Tiers: XAMN is available in different versions to cater to various user needs:
  - XAMN Viewer: A free tool for viewing, analyzing, and reporting on mobile device data.[18]
  - XAMN Pro (formerly Spotlight): A comprehensive analysis tool with advanced filtering and search capabilities.[18]
  - XAMN Horizon: Adds powerful visualization tools like chat, geographic, timeline, and connections views.[18]
  - XAMN Elements: An advanced hex carving tool for reconstructing and validating undecoded or fragmented data.[18]

#### Quantitative Data: XAMN Feature Overview

Feature	XAMN Viewer	XAMN Pro	XAMN Horizon	XAMN Elements
View XRY Files	✓	✓	✓	✓
Basic Filtering & Searching	✓	✓	✓	✓
Advanced Filtering & Searching	✓	✓	✓	
Reporting	✓	✓	✓	✓
Timeline View	✓	✓		
Geographic View	✓	✓		
Chat View	✓	✓		
Connections View	✓	✓		
Hex Carving	✓			

## MSAB Manage - XEC Director: Centralized Management and Control

XEC Director is the management component of the **MSAB** ecosystem, providing a centralized solution for managing users, licenses, and workflows across a network of **MSAB** extraction tools.[\[21\]](#)[\[22\]](#)

Key Functions of XEC Director:

- **Centralized User Management:** Administrators can create and manage user accounts, assign permissions, and control access to different features and workflows.[\[23\]](#)[\[24\]](#)
- **Remote Software and License Updates:** XEC Director allows for the remote deployment of software updates and management of licenses for all connected **MSAB** tools.[\[22\]](#)

- **Workflow Customization and Enforcement:** Organizations can create and enforce standardized workflows to ensure consistency and compliance with policies and procedures. [\[12\]](#)[\[13\]](#)
- **Auditing and Reporting:** XEC Director logs all user activities and provides detailed reports for management oversight and auditing purposes.[\[23\]](#)[\[24\]](#)

#### Quantitative Data: XEC Director Core Capabilities

Capability	Description
Network Management	Connect and manage all MSAB extraction tools on a single network. <a href="#">[21]</a>
User & Group Permissions	Define granular permissions for individual users and groups. <a href="#">[22]</a> <a href="#">[23]</a>
Centralized Logging	Remotely review activity logs for all connected systems. <a href="#">[21]</a> <a href="#">[23]</a>
Management Reporting	Generate custom reports on user activity, system usage, and more. <a href="#">[21]</a> <a href="#">[23]</a>
Remote Assistance & Updates	Remotely update software, manage licenses, and provide user support. <a href="#">[21]</a> <a href="#">[23]</a>

## Experimental Protocols: Methodologies for Digital Evidence Extraction and Analysis

This section outlines the detailed methodologies for key processes within the **MSAB** ecosystem. These protocols are designed to ensure a forensically sound and repeatable workflow.

### Protocol for Frontline Digital Evidence Triage using MSAB Kiosk

This protocol describes the step-by-step process for a frontline officer with minimal forensic training to perform a data extraction from a mobile device using an **MSAB** Kiosk.

- Initiate Extraction:
  - On the Kiosk's touchscreen interface, select the "Start Extraction" option.[\[25\]](#)
- Case Data Entry:
  - Enter mandatory case information as prompted by the customized workflow (e.g., case number, officer ID, incident type).[\[25\]](#)
  - Input details about the device owner (e.g., witness, victim, suspect).[\[25\]](#)
- Device Photography:
  - Use the Kiosk's integrated camera to take a photograph of the device, and if applicable, its evidence bag and any consent forms.[\[25\]](#)
- Device Connection and Identification:
  - Connect the mobile device to the Kiosk using the appropriate cable from the provided kit.
  - The Kiosk will automatically attempt to identify the device model.[\[25\]](#)
- Extraction Profile Selection:
  - Based on the pre-configured workflow and the context of the investigation (e.g., witness phone), select the appropriate extraction profile, such as "File Selection" for a targeted extraction.[\[25\]](#)
- Data Extraction:
  - Follow the on-screen instructions to place the device in the correct mode for extraction.
  - The Kiosk will then proceed with the data extraction process.
- Immediate Data Review (Triage):
  - Once the extraction is complete, the data can be immediately reviewed on the Kiosk's screen to identify critical evidence.[\[12\]](#)

- Report Generation and Data Export:
  - A standardized forensic report is automatically generated based on the case data entered and the extraction log.[\[3\]](#)[\[12\]](#)
  - Export the extracted data and the report to a secure network location, an encrypted USB drive, or other authorized media.[\[25\]](#)

## Protocol for In-Depth Laboratory Analysis using XRY and XAMN Pro

This protocol outlines the methodology for a trained forensic examiner to perform a comprehensive data extraction and analysis in a laboratory environment.

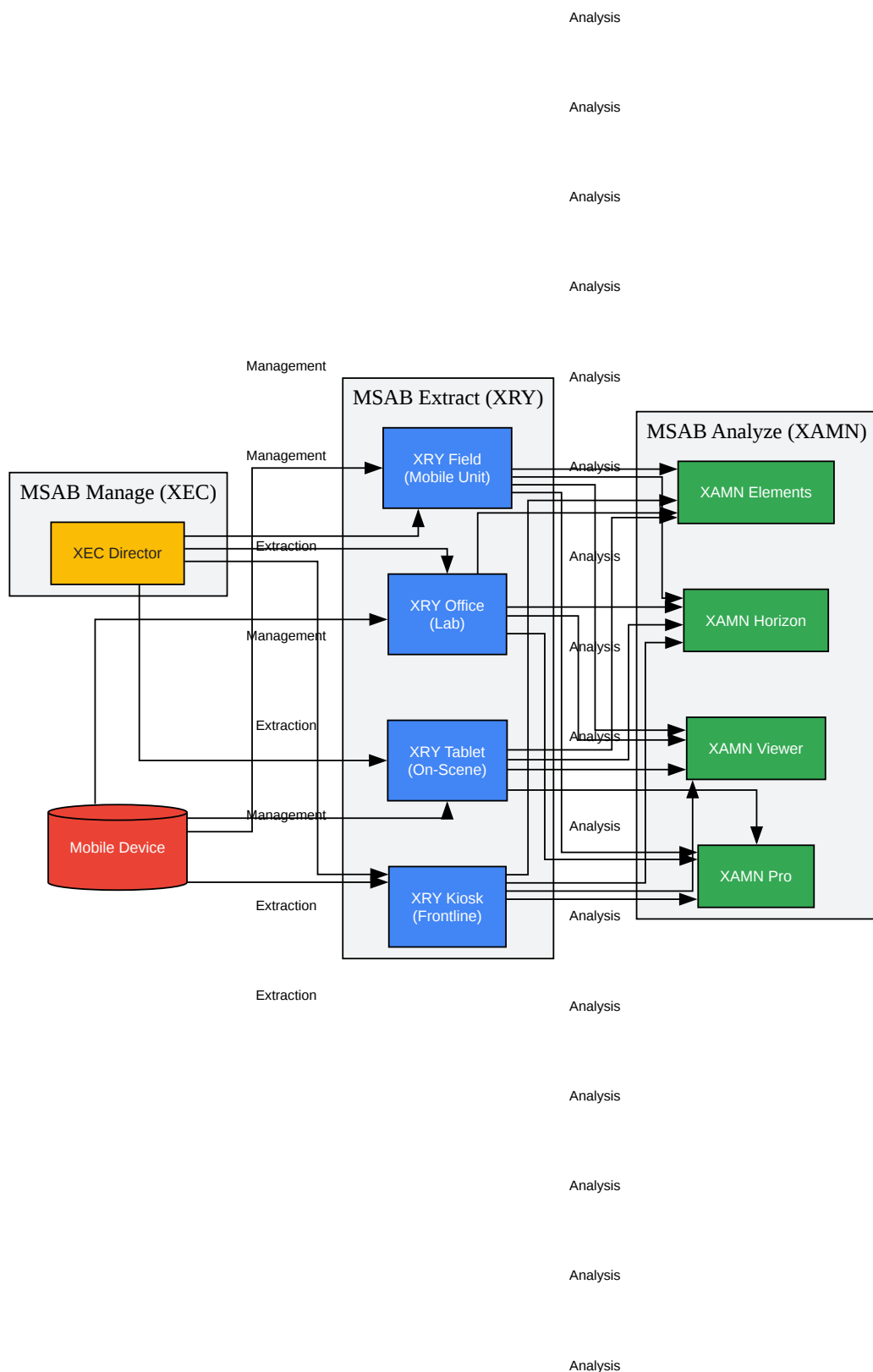
- Case Creation and Device Identification:
  - Launch the XRY software on a forensic workstation.
  - Create a new case file, entering all relevant case information.
  - Connect the subject mobile device and allow XRY to identify it.
- Extraction Method Selection (Logical vs. Physical):
  - Logical Extraction: For a rapid acquisition of live data, select the "Logical Extraction" profile. Follow the on-screen prompts to enable the necessary settings on the device (e.g., USB debugging on Android).
  - Physical Extraction: For a more comprehensive extraction that includes deleted data, select the "Physical Extraction" profile. This may involve placing the device into a specific mode (e.g., recovery or download mode) as guided by XRY.
- Data Extraction and Verification:
  - Initiate the extraction process. XRY will create a forensically sound image of the device's data.

- Upon completion, XRY will generate hash values for the extracted data to ensure its integrity.
- Data Analysis in XAMN Pro:
  - Open the generated .xry file in XAMN Pro.
  - Begin the analysis by utilizing the various data views and filters.
- Initial Triage and Keyword Searching:
  - Use the "All Artifacts" view to get a general overview of the extracted data.
  - Perform keyword searches for terms relevant to the investigation.
- Deep-Dive Analysis using Specialized Views:
  - Use the "Chat View" to reconstruct conversations from various messaging applications. [\[18\]](#)
  - Utilize the "Geographic View" to plot location data on a map and identify patterns of movement. [\[18\]](#)[\[26\]](#)
  - Employ the "Timeline View" to create a chronological sequence of events. [\[18\]](#)
  - Use the "Connections View" to visualize relationships between different entities (e.g., people, devices). [\[18\]](#)
- Evidence Tagging and Reporting:
  - As relevant artifacts are identified, tag them for inclusion in the final report. [\[27\]](#)
  - Use the "Report Builder" to create a comprehensive and customized forensic report, detailing the findings of the analysis. [\[19\]](#)[\[20\]](#)
- Hex-Level Analysis (Optional):
  - For advanced analysis of undecoded or fragmented data, use XAMN Elements to perform hex carving and manual data reconstruction. [\[18\]](#)

## Visualizing the MSAB Ecosystem Workflows

The following diagrams, created using the DOT language, illustrate the key logical workflows within the **MSAB** ecosystem.

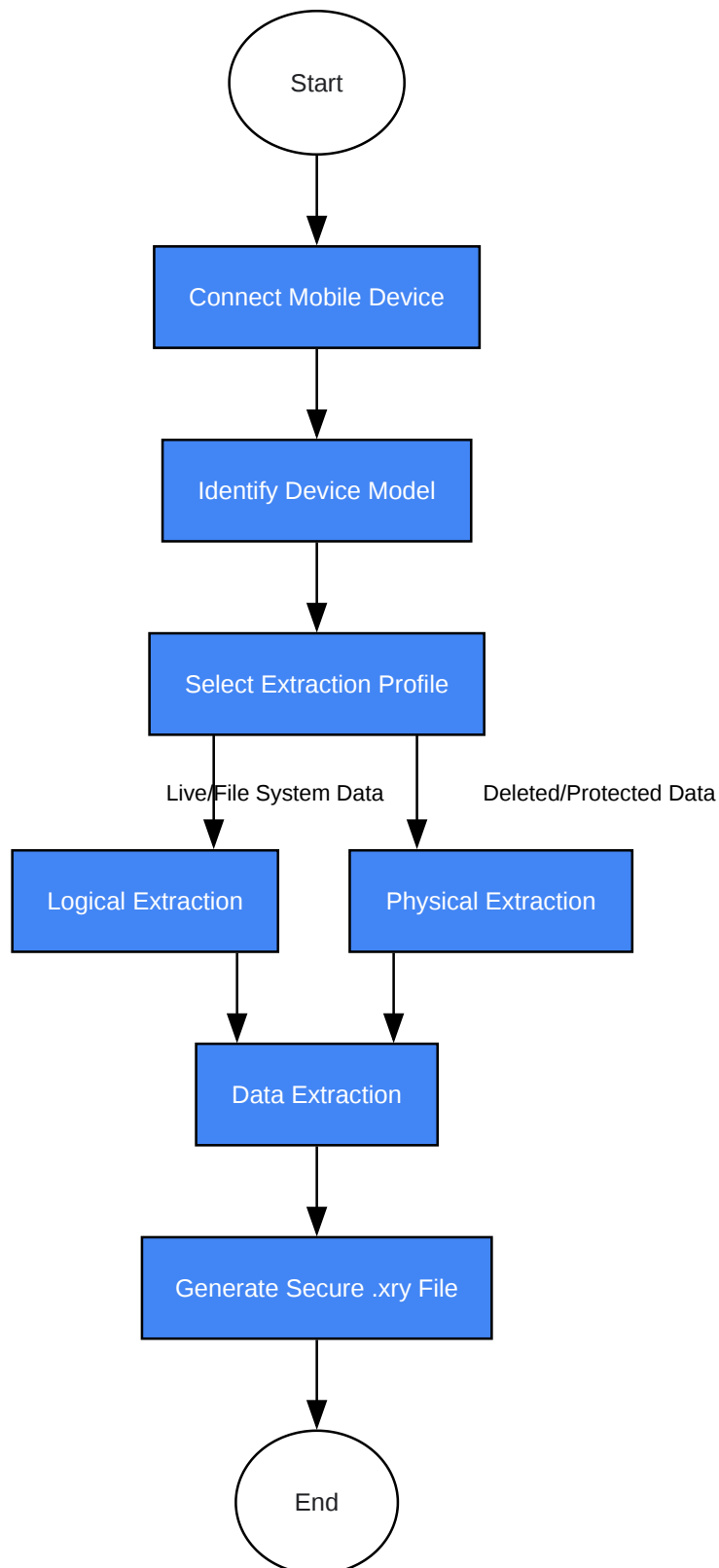
### Overall MSAB Ecosystem Workflow



[Click to download full resolution via product page](#)

Caption: High-level overview of the **MSAB** ecosystem components and their interaction.

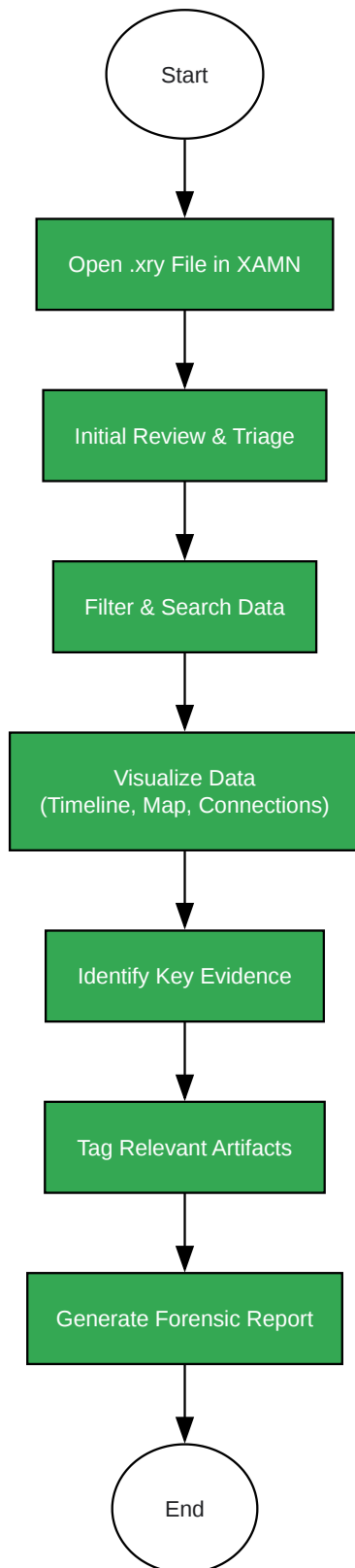
## Detailed Data Extraction Workflow with XRY



[Click to download full resolution via product page](#)

Caption: Step-by-step logical flow of the data extraction process using **MSAB XRY**.

## Data Analysis Workflow with XAMN



[Click to download full resolution via product page](#)

Caption: A structured workflow for analyzing extracted data using **MSAB** XAMN.

## Conclusion

The **MSAB** ecosystem provides a powerful and comprehensive suite of tools for digital evidence extraction, analysis, and management. By integrating the capabilities of XRY, XAMN, and XEC, **MSAB** offers a scalable solution that can be adapted to the needs of various operational environments, from frontline triage to in-depth laboratory investigations. The continuous development and expansion of device and application support ensure that the ecosystem remains at the forefront of mobile forensics technology. The detailed methodologies and workflows presented in this guide provide a framework for conducting forensically sound and efficient digital investigations. For researchers, scientists, and drug development professionals, understanding these capabilities is crucial for leveraging digital evidence in their respective fields.

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- [1. Digital Forensics Software & Investigation Tools | MSAB \[msab.com\]](#)
- [2. MSAB — Trusted Partner in Digital Forensics | XAMN & XRY \[msab.com\]](#)
- [3. msab.com \[msab.com\]](#)
- [4. msab.com \[msab.com\]](#)
- [5. XRY — Mobile Data Forensic Phone Extraction & Recovery | MSAB \[msab.com\]](#)
- [6. XRY Logical — Quick Extractions from Digital Devices | MSAB \[msab.com\]](#)
- [7. XRY Physical — Physical Extraction XRY Software | MSAB \[msab.com\]](#)
- [8. XRY 10.4.1: More devices, more apps, more extractions - MSAB \[msab.com\]](#)
- [9. Now released – XRY 10.9.1 - MSAB \[msab.com\]](#)

- [10. msab.com \[msab.com\]](#)
- [11. msab.com \[msab.com\]](#)
- [12. digitalforensicsdubai.com \[digitalforensicsdubai.com\]](#)
- [13. forensicfocus.com \[forensicfocus.com\]](#)
- [14. Digital Forensic Platform for Mobile & Tablets | MSAB \[msab.com\]](#)
- [15. Mobile data extraction - MSAB \[msab.com\]](#)
- [16. XRY Express - Data extract express - MSAB \[msab.com\]](#)
- [17. XAMN — Mobile Forensic Data Analysis Software | MSAB \[msab.com\]](#)
- [18. forensicfocus.com \[forensicfocus.com\]](#)
- [19. msab.com \[msab.com\]](#)
- [20. msab.com \[msab.com\]](#)
- [21. XEC Director - MSAB \[msab.com\]](#)
- [22. forensicfocus.com \[forensicfocus.com\]](#)
- [23. msab.com \[msab.com\]](#)
- [24. msab.com \[msab.com\]](#)
- [25. m.youtube.com \[m.youtube.com\]](#)
- [26. msab.com \[msab.com\]](#)
- [27. MSAB XAMN - Collecting evidence: Tags and Notes - MSAB \[msab.com\]](#)
- [To cite this document: BenchChem. \[The MSAB Ecosystem for Digital Evidence Extraction: A Technical Guide\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15602742/docs#the-msab-ecosystem-for-digital-evidence-extraction-a-technical-guide\]](#)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)